

# Formyl Acetate: A Performance Benchmark for Formylation Reactions

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## Compound of Interest

Compound Name: *Formyl acetate*

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This guide provides a comprehensive performance comparison of **formyl acetate** (also known as acetic formic anhydride, AFA) against other common formylating agents. **Formyl acetate** is a highly reactive and efficient reagent used for the introduction of a formyl group (-CHO) onto nucleophiles such as amines, alcohols, and organometallic reagents. Due to its high reactivity, it is often prepared in situ for immediate use. This document summarizes quantitative performance data, details key experimental protocols, and visualizes relevant workflows to assist researchers in selecting the optimal reagents and conditions for their specific synthetic needs.

## Data Presentation: Performance in Formylation Reactions

The performance of **formyl acetate** is benchmarked against other common formylating systems across three key transformations: N-formylation of amines, O-formylation of alcohols, and the formylation of Grignard reagents to synthesize aldehydes.

### Table 1: N-Formylation of Amines

**Formyl acetate** demonstrates exceptional efficiency for the N-formylation of a wide range of amines, often providing near-quantitative yields in very short reaction times.<sup>[1]</sup>

Formylating Agent/System	Substrate	Conditions	Time	Yield (%)	Reference
Formyl Acetate (AFA)	Primary Amines	In situ (HCOOH, Ac <sub>2</sub> O), -20 °C	< 15 min	97-100	<a href="#">[1]</a>
Formyl Acetate (AFA)	Amino Acids	Pure AFA, various solvents	1-120 min	70-95	<a href="#">[2]</a>
Formic Acid (85% aq.)	Benzylamine	Toluene, reflux (Dean-Stark)	4-9 h	98	<a href="#">[3]</a>
Formic Acid / I <sub>2</sub> (5 mol%)	Aniline	Neat, 70 °C	2 h	94	<a href="#">[4]</a>
Formic Acid / EDCI	L-phenylalanine	H <sub>2</sub> O	-	85-95	<a href="#">[5]</a>
CO <sub>2</sub> / PhSiH <sub>3</sub> / Zn(OAc) <sub>2</sub>	N-methylaniline	Neat, 25 °C	-	92	<a href="#">[6]</a>

## Table 2: O-Formylation of Alcohols

While specific comparative data is less abundant, **formyl acetate** is known to be an effective agent for the formylation of alcohols.[\[7\]](#) The following table compares typical conditions for O-formylation using various reagents.

Formylating Agent/System	Substrate Type	Conditions	Yield (%)	Reference
Formyl Acetate (AFA)	Alcohols	General application	-	High
Formic Acid / Ni(II) catalyst	Alkanolamines	Neat, Room Temp	Good-Excellent	[8]
Ethyl Formate / BiCl <sub>3</sub>	Primary Alcohols	Neat, Room Temp	~95	[9]
CO <sub>2</sub> / NaBH <sub>4</sub> / Formic Acid	Primary Alcohols	THF, 90 °C	> 88	[10][11]

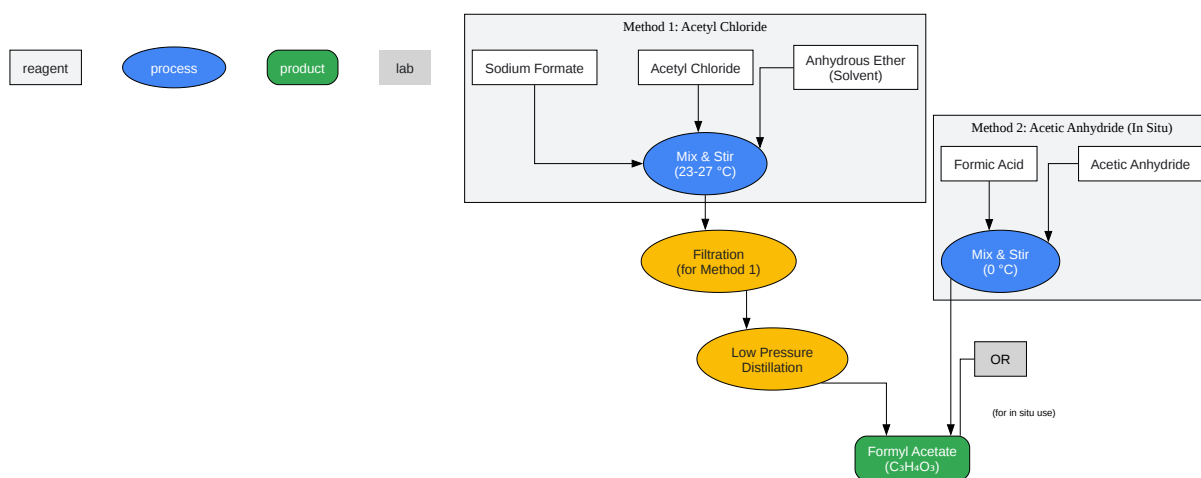
### Table 3: Aldehyde Synthesis from Grignard Reagents

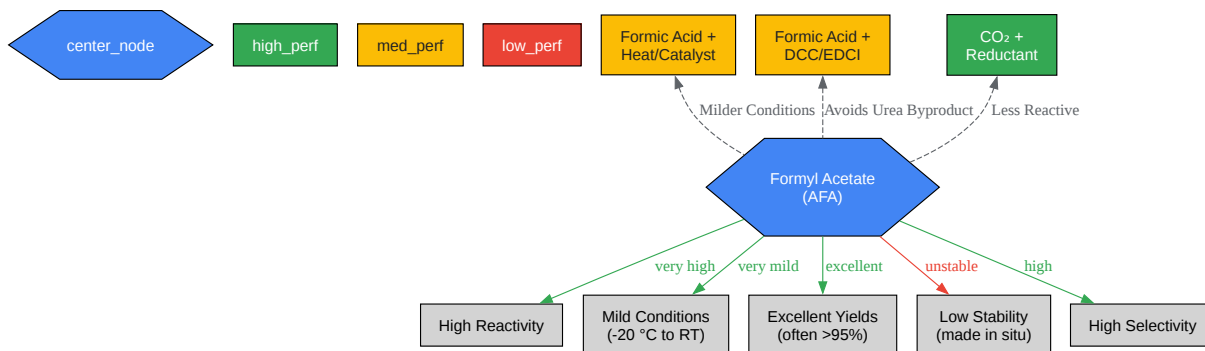
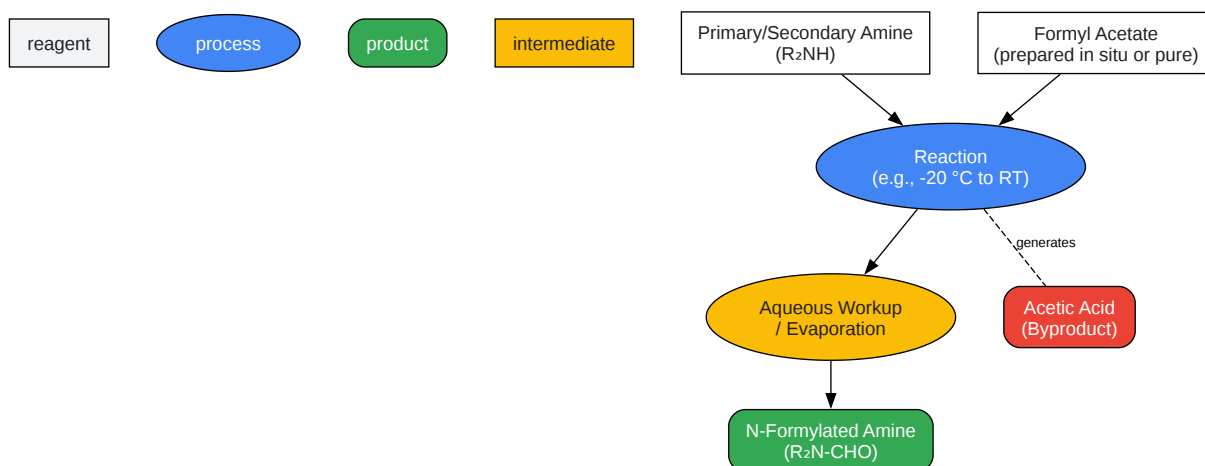
**Formyl acetate** is a reagent for the conversion of Grignard reagents into aldehydes.[7] Its performance can be compared to other specialized formylating agents designed for this transformation.

Formylating Agent	Grignard Reagent (R-MgX)	Conditions	Yield (%)	Reference
Formyl Acetate (AFA)	General R-MgX	General application	-	-
2-(N-Methyl-N-formyl)aminopyridine	Phenyl-MgBr	THF, 0 °C to H <sub>3</sub> O <sup>+</sup>	90	<a href="#">[12]</a>
2-(N-Methyl-N-formyl)aminopyridine	n-Butyl-MgBr	THF, 0 °C to H <sub>3</sub> O <sup>+</sup>	78	<a href="#">[12]</a>
2-(N-Methyl-N-formyl)aminopyridine	Vinyl-MgBr	THF, 0 °C to H <sub>3</sub> O <sup>+</sup>	70	<a href="#">[12]</a>
N-Formylpiperidine	Phenyl-MgBr	THF, 0 °C	75-84	-

## Mandatory Visualization

The following diagrams illustrate key workflows and logical relationships relevant to the use of **formyl acetate**.





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## References

- 1. Formylation of Amines - PMC [pmc.ncbi.nlm.nih.gov]
- 2. scribd.com [scribd.com]
- 3. scispace.com [scispace.com]
- 4. Facile and Highly Efficient N-Formylation of Amines Using a Catalytic Amount of Iodine under Solvent-Free Conditions [organic-chemistry.org]
- 5. Mild and convenient N-formylation protocol in water-containing solvents - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Selective N-formylation/N-methylation of amines and N-formylation of amides and carbamates with carbon dioxide and hydrosilanes: promotion of the basic counter anions of the zinc catalyst - Green Chemistry (RSC Publishing) [pubs.rsc.org]
- 7. Organic Syntheses Procedure [orgsyn.org]
- 8. Chemoselective O-formyl and O-acyl protection of alkanolamines, phenoxyethanols and alcohols catalyzed by nickel(ii) and copper(ii)-catalysts - Green Chemistry (RSC Publishing) [pubs.rsc.org]
- 9. researchgate.net [researchgate.net]
- 10. ri.conicet.gov.ar [ri.conicet.gov.ar]
- 11. pubs.acs.org [pubs.acs.org]
- 12. Formylation of Grignard Reagents using 2-(N-Methyl-N-formyl)-aminopyridine [designer-drug.com]
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